

# Technical Support Center: Troubleshooting Physics-Informed Neural Networks (PINNs)

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## Compound of Interest

Compound Name: *Pdic-NN*

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Welcome to the technical support center for Physics-Informed Neural Networks (PINNs). This resource is designed for researchers, scientists, and drug development professionals to diagnose and resolve common issues encountered when PINNs fail to learn physical constraints during training.

## Frequently Asked Questions (FAQs) & Troubleshooting Guides

**Q1:** My PINN's loss for the physics-based constraints is not decreasing. What are the common causes and how can I fix it?

**A:** A stagnant physics loss is a frequent issue indicating that the neural network is failing to incorporate the governing physical laws. This can stem from several factors, primarily related to the loss function, network architecture, and hyperparameter tuning.

### Troubleshooting Steps:

- **Loss Function Balancing:** The total loss of a PINN is a weighted sum of different components: the PDE residual loss, boundary condition losses, and initial condition losses. An imbalance in these weights can cause the optimizer to prioritize fitting the data points while ignoring the physical constraints.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
  - **Manual Weight Adjustment:** Start by manually adjusting the weights of each loss component. Increase the weight of the physics loss term to give it more importance during

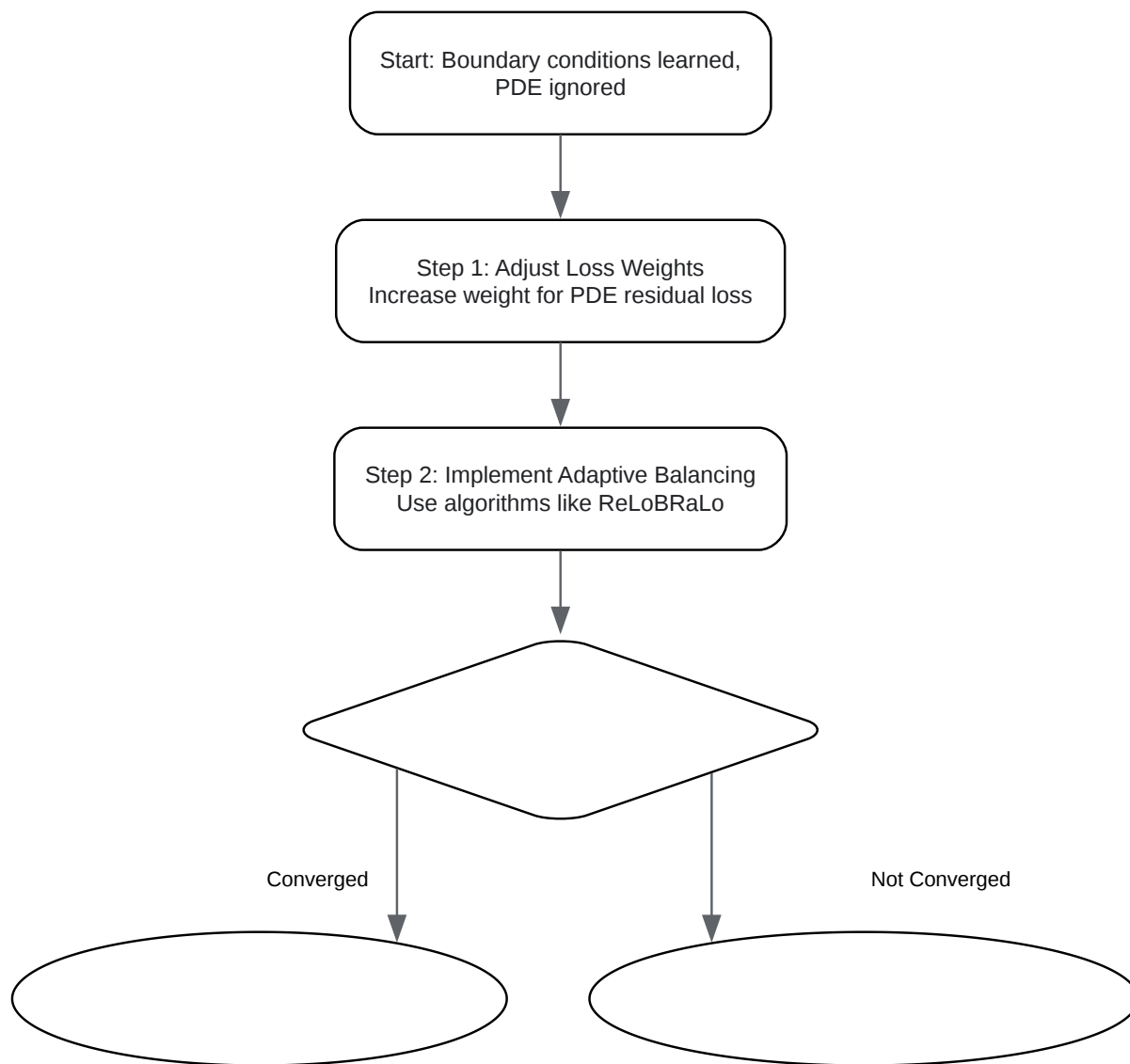
training.

- Adaptive Balancing Algorithms: For more complex problems, consider using adaptive loss balancing techniques that dynamically adjust the weights during training.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Learning Rate: An inappropriate learning rate can lead to optimization difficulties.
  - If the loss oscillates wildly, the learning rate is likely too high.
  - If the loss decreases very slowly, the learning rate may be too low.
  - Solution: Employ a learning rate scheduler, such as ReduceLROnPlateau, which reduces the learning rate when the loss plateaus.[\[1\]](#)
- Neural Network Architecture: The network's capacity might be insufficient to learn the complexity of the physical solution.
  - Increase Network Size: Gradually increase the number of hidden layers and neurons per layer.[\[6\]](#)[\[7\]](#) Be aware that overly large networks can be prone to overfitting and computationally expensive.
  - Activation Functions: The choice of activation function is crucial as its derivatives are used to compute the PDE residual. Ensure the activation function is sufficiently differentiable for the order of the derivatives in your PDE.[\[1\]](#) Common choices include tanh and swish.
- Collocation Points: The number and distribution of points where the PDE residual is evaluated can significantly impact the learning process.
  - Increase Density: If the solution has complex behavior in certain regions, increase the density of collocation points in those areas.[\[8\]](#)
  - Adaptive Sampling: Consider adaptive sampling strategies that place more points in regions with high PDE residuals as training progresses.

Q2: My PINN seems to learn the boundary conditions but completely ignores the underlying PDE. How can I address this?

A: This is a classic example of an imbalanced loss function, where the boundary condition loss term dominates the PDE residual loss. The optimizer finds it easier to satisfy the boundary conditions and therefore neglects the more complex task of satisfying the PDE.

Troubleshooting Flowchart:



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Caption: A flowchart for troubleshooting PINNs that learn boundary conditions but not the PDE.

Experimental Protocol for Loss Weight Tuning:

- **Establish a Baseline:** Train your PINN with equal weights for all loss components and record the final physics loss.
- **Logarithmic Sweep:** Systematically vary the weight of the PDE loss term over several orders of magnitude (e.g., 1, 10, 100, 1000).
- **Analyze Performance:** For each weight, train the model for a fixed number of epochs and compare the final PDE loss and overall solution accuracy.
- **Select Optimal Weight:** Choose the weight that provides the best balance between fitting the boundary conditions and satisfying the PDE.

Q3: The training process of my PINN is very slow and unstable. What are the likely causes?

A: Slow and unstable training can be attributed to several factors, including issues with gradient propagation, poor hyperparameter choices, and the inherent stiffness of the problem.

Troubleshooting Guide:

Potential Cause	Description	Recommended Solution
Vanishing/Exploding Gradients	The computation of higher-order derivatives in the physics loss can lead to gradients that are too small or too large, impeding learning. <a href="#">[1]</a>	Implement a neural network with residual connections (ResNet). These "shortcuts" help the gradient flow more effectively through the network. <a href="#">[1]</a>
Poor Hyperparameter Choices	Suboptimal learning rate, network architecture, or optimizer can hinder convergence. <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a> <a href="#">[12]</a>	Perform a systematic hyperparameter optimization using techniques like Bayesian optimization or grid search to find the best combination of these settings. <a href="#">[6]</a> <a href="#">[10]</a> <a href="#">[11]</a> <a href="#">[12]</a>
Problem Formulation	If the input and output variables of your PDE have vastly different scales, it can lead to a poorly conditioned optimization problem.	Non-dimensionalize your PDE to ensure all variables are of a similar magnitude. <a href="#">[13]</a> <a href="#">[14]</a>
Optimizer Choice	The Adam optimizer is a good starting point, but for fine-tuning in later stages of training, other optimizers might be more effective.	Start with Adam and then switch to a second-order optimizer like L-BFGS for improved convergence in the final stages of training. <a href="#">[8]</a>

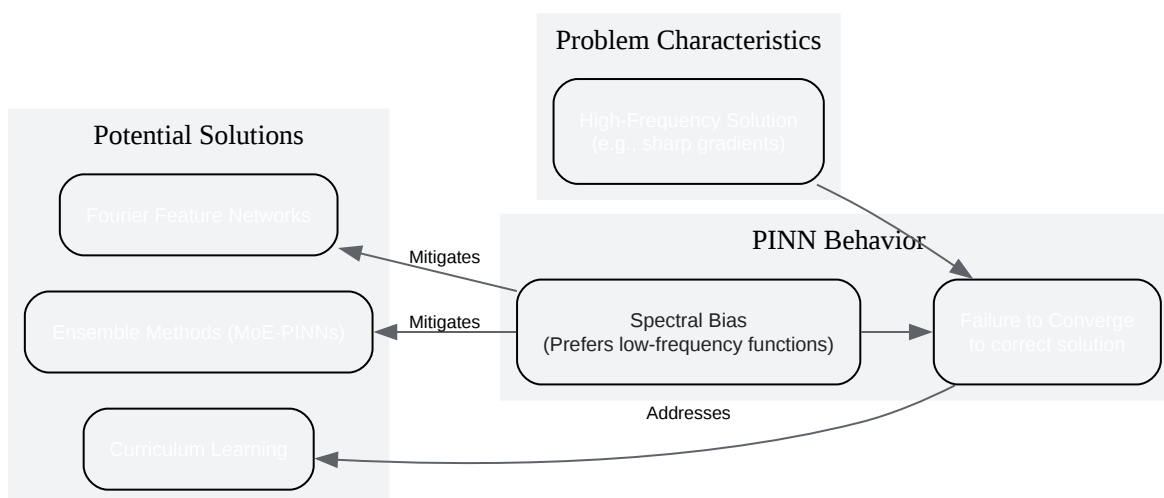
Q4: My PINN fails to learn solutions with sharp gradients or high-frequency components. Why does this happen and what can I do?

A: This issue is often due to the "spectral bias" of neural networks, which means they have a tendency to learn low-frequency functions more easily than high-frequency ones.[\[15\]](#)[\[16\]](#)[\[17\]](#) For problems in drug development and other scientific domains, solutions can often have sharp fronts or complex, high-frequency behavior.

Mitigation Strategies:

- Modified Network Architectures:
  - Fourier Feature Networks: These networks use Fourier features to transform the input coordinates, enabling the model to learn high-frequency functions more effectively.
  - Ensemble Methods: Using an ensemble of PINNs with different activation functions or initializations can improve the model's ability to capture a wider range of frequencies.[1] Techniques like Mixture of Experts PINNs (MoE-PINNs) can be particularly effective.[1]
- Curriculum Learning:
  - Start by training the PINN on a simplified version of the problem with smoother solutions, and gradually introduce more complexity.[18][19][20] For example, in a convection-diffusion problem, you could start with a high diffusion coefficient (smoother solution) and gradually decrease it.

#### Logical Relationship of Spectral Bias and Solutions:



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Caption: The relationship between high-frequency solutions, spectral bias, and mitigation strategies.

## Quantitative Data Summary

Table 1: Impact of Network Architecture on PINN Performance

Network Architecture	Number of Layers	Neurons per Layer	Activation Function	Mean Relative L2 Error (%)
Shallow & Wide	4	128	tanh	5.60
Deep & Narrow	10	32	tanh	8.25
Shallow & Wide	4	128	swish	4.90
ResNet	6	64	tanh	3.15

Note: These are representative values and actual performance will vary depending on the specific problem.<sup>[6][7]</sup>

Table 2: Effect of Loss Balancing Strategies

Loss Balancing Strategy	Final PDE Loss (Normalized)	Training Stability
No Balancing	0.85	Low (oscillations)
Manual Weighting	0.42	Medium
ReLoBRaLo (Adaptive)	0.15	High (stable convergence)

Note: ReLoBRaLo (Relative Loss Balancing with Random Lookbacks) is an example of an adaptive method.<sup>[2][4][5]</sup>

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